

Lipase-Catalyzed Synthesis of Diricinolein

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Compound Focus: Triricinolein

CAS No.: 2540-54-7

Cat. No.: S639494

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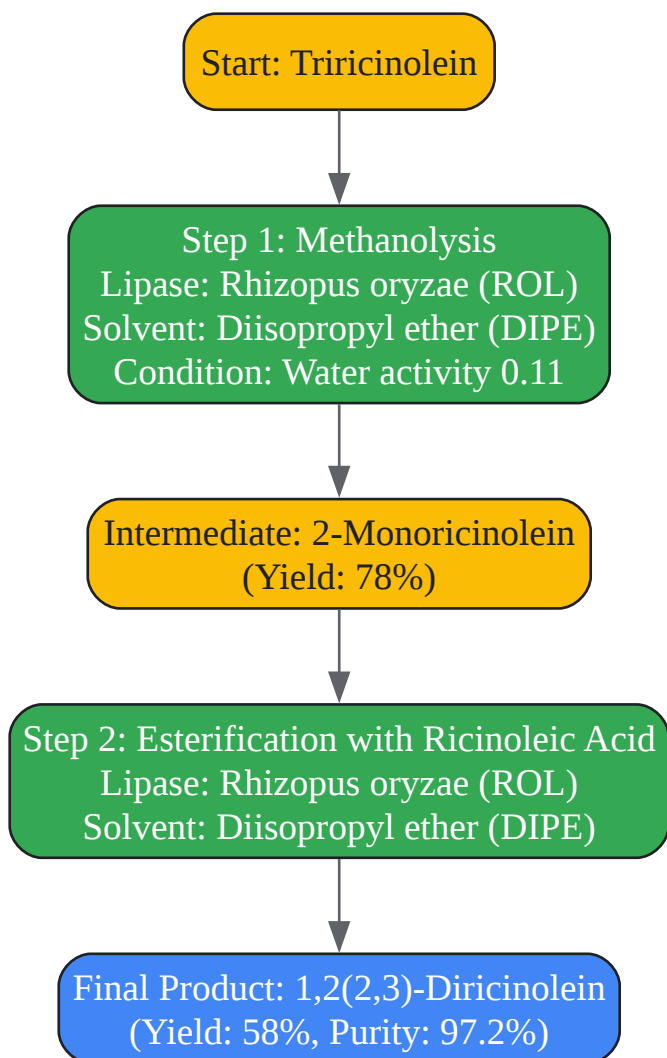
The table below summarizes a published methodology for synthesizing 1,2(2,3)-diricinolein via a two-step enzymatic process, which can be a key step in **triricinolein** production [1].

Step	Reaction	Optimal Lipase	Optimal Solvent	Yield	Reaction Time
1	Methanolysis of Triricinolein to 2-Monoricinolein	<i>Rhizopus oryzae</i> (ROL)	Diisopropyl ether (DIPE)	78%	3 hours
2	Esterification of 2-Monoricinolein with Ricinoleic Acid	<i>Rhizopus oryzae</i> (ROL)	Diisopropyl ether (DIPE)	58%	1 hour

Experimental Context and Limitations: This data originates from a 2006 study, which is not current [1]. The synthesis was performed at a **water activity of 0.11**. The resulting 1,2(2,3)-diricinolein was reported to have a high purity of 97.2% after analysis by NMR [1].

Experimental Workflow

The following diagram outlines the two-step enzymatic synthesis process based on the protocol above:



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References

1. Lipase-catalyzed esterification of 2-monoricinolein for... [link.springer.com]

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